

# safety and handling of 5-(2-Bromoethoxy)-2,3-dihydro-1,4-benzodioxine

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## Compound of Interest

**Compound Name:** 5-(2-Bromoethoxy)-2,3-dihydro-1,4-benzodioxine

**Cat. No.:** B158300

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An In-depth Technical Guide to **5-(2-Bromoethoxy)-2,3-dihydro-1,4-benzodioxine**: Safety, Handling, and Synthetic Precursor Applications

## For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive safety information, handling protocols, and an overview of the role of **5-(2-Bromoethoxy)-2,3-dihydro-1,4-benzodioxine** as a chemical intermediate in research and drug development.

## Chemical and Physical Properties

**5-(2-Bromoethoxy)-2,3-dihydro-1,4-benzodioxine** is a substituted aromatic ether. Its physical and chemical properties are summarized below.

Property	Value	Source
CAS Number	1710-62-9	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Formula	C10H11BrO3	<a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	259.1 g/mol	<a href="#">[2]</a> <a href="#">[4]</a>
Melting Point	85°C	<a href="#">[2]</a>
Boiling Point	325.1 ± 42.0 °C (Predicted)	<a href="#">[2]</a>
Density	1.506 ± 0.06 g/cm3 (Predicted)	<a href="#">[2]</a>

## Safety and Handling

This compound is classified as an irritant and requires careful handling to avoid exposure.[\[2\]](#)

## Hazard Identification and Precautionary Statements

Hazard Statement	GHS Classification	Precautionary Measures
H315: Causes skin irritation	Skin corrosion/irritation	P264: Wash face, hands and any exposed skin thoroughly after handling. <a href="#">[5]</a> P280: Wear protective gloves/protective clothing/eye protection/face protection. <a href="#">[6]</a>
H319: Causes serious eye irritation	Serious eye damage/eye irritation	P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. <a href="#">[2]</a>
H335: May cause respiratory irritation	Specific target organ toxicity, single exposure	P261: Avoid breathing dust/fume/gas/mist/vapours/spay. <a href="#">[2]</a> P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing. <a href="#">[6]</a>

## Emergency Procedures

Exposure Route	First Aid Measures
Inhalation	Move the individual to fresh air. If breathing is difficult, seek medical attention. <a href="#">[5]</a>
Skin Contact	Wash the affected area immediately with plenty of soap and water. If skin irritation persists, seek medical advice. <a href="#">[5]</a>
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do so. Continue rinsing and seek immediate medical attention. <a href="#">[5]</a>
Ingestion	Do NOT induce vomiting. Call a poison control center or doctor immediately for treatment advice. <a href="#">[5]</a>

## Storage and Disposal

The compound should be stored in a locked, well-ventilated area in a tightly closed container. [\[5\]](#) Disposal should be in accordance with local, state, and federal regulations, typically through an approved waste disposal plant.[\[6\]](#)

## Fire and Spill Management

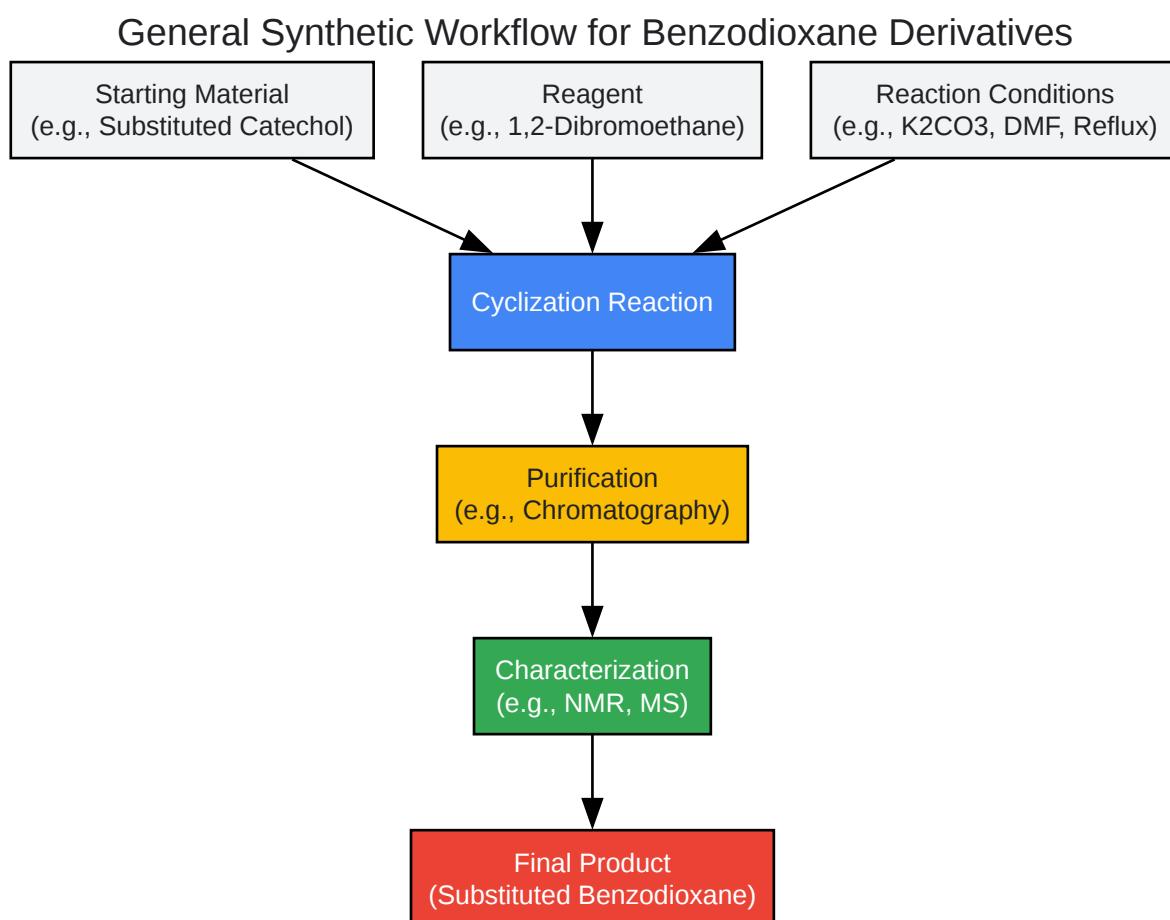
For firefighting, use carbon dioxide (CO<sub>2</sub>) or powder extinguishers.[\[5\]](#) Firefighters should wear self-contained breathing apparatus.[\[5\]](#) In the event of a spill, use inert absorbent material for containment and clean-up.[\[5\]](#) Ensure adequate ventilation during the clean-up process.[\[5\]](#)

## Role in Synthetic Chemistry

While specific experimental protocols for **5-(2-Bromoethoxy)-2,3-dihydro-1,4-benzodioxine** are not extensively detailed in the literature, its structural motif is common in medicinal chemistry. The 2,3-dihydro-1,4-benzodioxine core is a key pharmacophore in various biologically active compounds, including inhibitors of Poly(ADP-ribose)polymerase 1 (PARP1), an important target in cancer therapy.[\[7\]](#)

## General Synthetic Workflow

The synthesis of derivatives of 2,3-dihydro-1,4-benzodioxine often involves the reaction of a catechol (1,2-dihydroxybenzene) with a suitable dielectrophile. A generalized workflow for the synthesis of related structures is presented below.



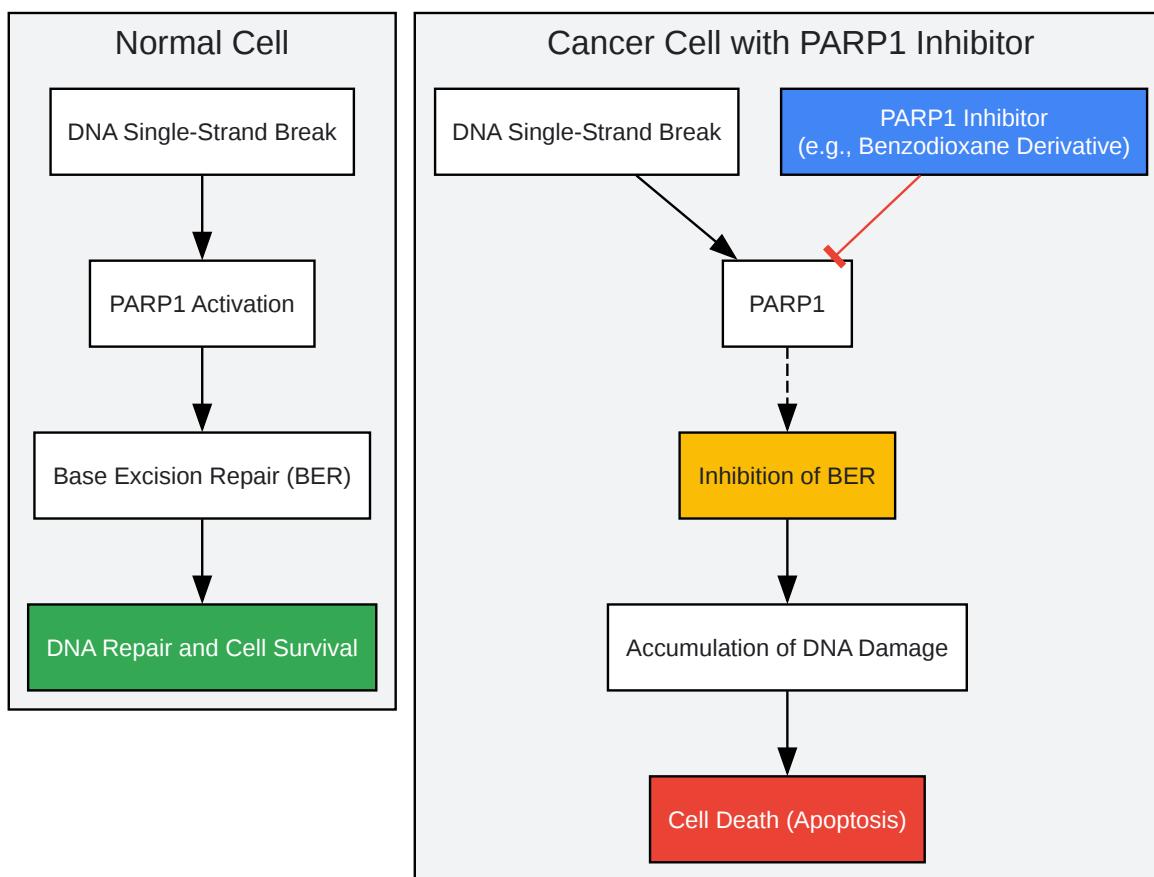
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Caption: Generalized workflow for the synthesis of 2,3-dihydro-1,4-benzodioxane derivatives.

## Conceptual Role in Drug Development

Derivatives of 2,3-dihydro-1,4-benzodioxine have been investigated as PARP1 inhibitors.<sup>[7]</sup> PARP1 is a key enzyme in the base excision repair (BER) pathway for single-strand DNA breaks. Inhibiting PARP1 in cancer cells, particularly those with existing DNA repair defects (like BRCA mutations), can lead to cell death.

## Conceptual Pathway: PARP1 Inhibition in DNA Repair

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Caption: The role of PARP1 inhibitors in disrupting DNA repair in cancer cells.

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